

Application Notes and Protocols: Methyl Yellow in Microbiological Culture Media

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Compound of Interest

Compound Name: Methyl yellow

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Introduction

Methyl yellow, also known as N,N-Dimethyl-4-(phenyldiazenyl)aniline or C.I. 11020, is an azo dye utilized in microbiology primarily as a pH indicator.^[1] Its distinct color change in response to acidic conditions makes it a valuable tool for differentiating microorganisms based on their metabolic pathways.^{[2][3][4]} The most prominent application of **methyl yellow** in microbiology is in the Methyl Red (MR) test, a component of the IMViC (Indole, Methyl Red, Voges-Proskauer, and Citrate) series of tests used for the identification and differentiation of enteric bacteria.^{[5][6]} This document provides detailed protocols for the preparation and application of **methyl yellow** in microbiological culture media.

Safety Note: **Methyl yellow** is considered a possible carcinogen and should be handled with appropriate laboratory safety precautions, including the use of personal protective equipment (PPE).^[1]

Properties of Methyl Yellow

The functional properties of **methyl yellow** as a pH indicator are summarized below.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₁₅ N ₃	[7]
Molar Mass	225.29 g/mol	[1]
pH Range	2.9 - 4.0	[1][2][3][4]
Color in Acidic pH (<2.9)	Red	[1][2][4]
Color in Basic pH (>4.0)	Yellow	[1][2][4]
pKa	3.3	[8]

Experimental Protocols

This protocol describes the preparation of a stock solution of **methyl yellow** for use as a pH indicator in microbiological tests.

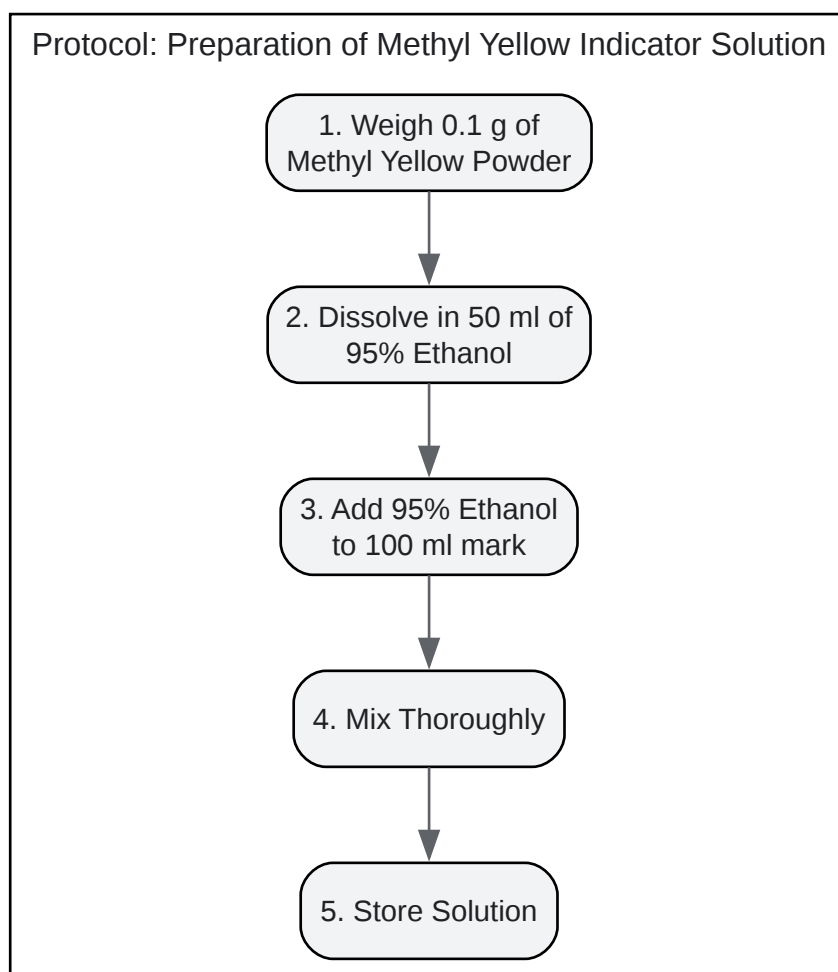
Materials:

- **Methyl yellow (Dimethyl yellow)** powder
- 95% Ethanol
- 100 ml volumetric flask
- Weighing scale
- Spatula
- Funnel

Procedure:

- Accurately weigh 0.1 g of **methyl yellow** powder.[8][9]
- Transfer the powder to a 100 ml volumetric flask using a funnel.
- Add approximately 50 ml of 95% ethanol to the flask.[8]

- Mix the contents thoroughly until the **methyl yellow** powder is completely dissolved.[8]
- Once dissolved, bring the volume up to the 100 ml mark with 95% ethanol.[8]
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the indicator solution in a properly labeled, sealed container.



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Caption: Workflow for preparing a 0.1% **Methyl Yellow** indicator solution.

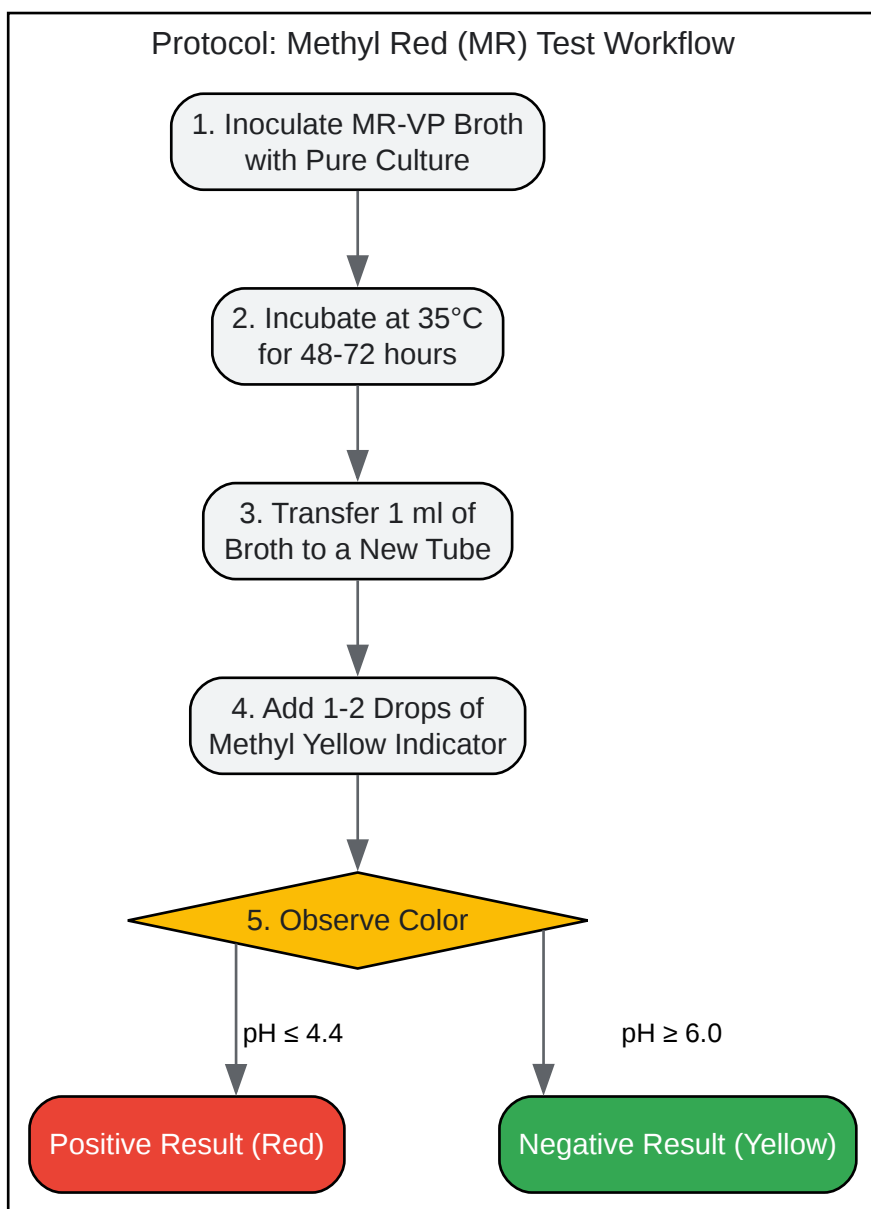
The Methyl Red (MR) test is a qualitative assay that detects the production of sufficient acid by microorganisms during glucose fermentation, causing a significant drop in the pH of the culture medium.[5]

Media: MR-VP Broth

- Peptone: 7.0 g
- D(+)glucose: 5.0 g
- Phosphate buffer (e.g., Potassium Phosphate): 5.0 g
- Distilled Water: 1000 ml
- Final pH: 6.9 ± 0.2 [\[10\]](#)[\[11\]](#)

Procedure:

- Inoculation: Aseptically inoculate a tube of MR-VP broth with a pure culture of the test organism that is 18-24 hours old.[\[6\]](#)[\[12\]](#) Use a light inoculum to avoid aberrant results.[\[6\]](#)
- Incubation: Incubate the inoculated broth aerobically at 35°C.[\[5\]](#) The minimum incubation period for an accurate MR test is 48 hours, with 3 to 5 days being recommended.[\[5\]](#)[\[6\]](#)
- Testing:
 - After the incubation period, aseptically transfer approximately 1 ml of the broth to a separate sterile tube for testing.[\[5\]](#)[\[12\]](#)
 - Add 1-2 drops of the prepared **Methyl Yellow** (often referred to as Methyl Red in this test context) indicator solution to the 1 ml aliquot of broth.[\[12\]](#)
- Interpretation: Observe the color change immediately after adding the indicator.[\[5\]](#)[\[12\]](#)
 - Positive Result: A distinct red color indicates that the organism has produced a large amount of acid, lowering the pH to 4.4 or below.[\[10\]](#)
 - Negative Result: A yellow color indicates less acid production, with the final pH remaining at 6.0 or above.[\[6\]](#)[\[11\]](#) An orange color is considered a negative or inconclusive result.



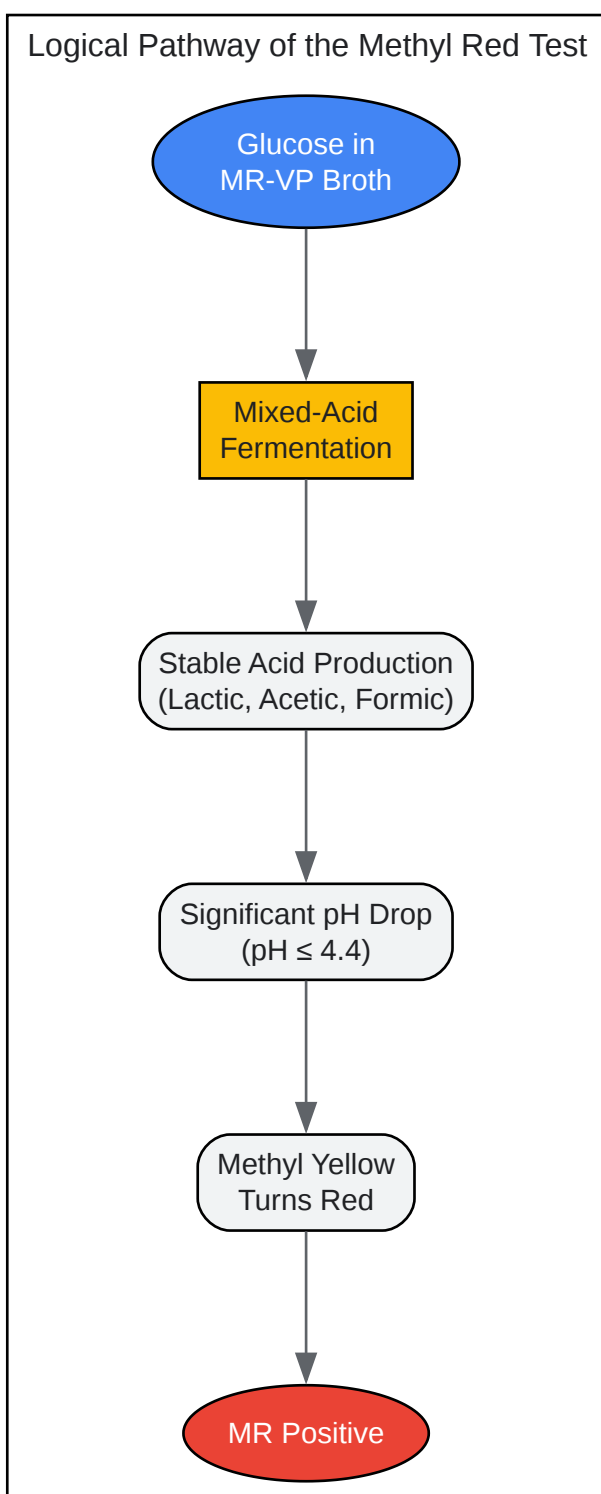
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Caption: Experimental workflow for the Methyl Red (MR) test.

Application Notes

The primary application of **methyl yellow** in microbiology is to differentiate bacteria based on their glucose fermentation end products.

Principle of the Methyl Red Test: The MR test is designed to detect organisms that perform a mixed-acid fermentation of glucose. In this metabolic pathway, glucose is converted into a complex mixture of stable acids, including lactic, acetic, and formic acid. This substantial acid production is sufficient to overcome the phosphate buffering capacity of the MR-VP medium, resulting in a significant decrease in pH.[5][11] **Methyl yellow**, with its transition range of pH 2.9-4.0, serves as an effective indicator for this acidic environment.



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